

# Technical Guide: Physicochemical Profiling of N-Benzyl-2-methoxy-N-methylacetamide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *N*-benzyl-2-methoxy-*N*-methylacetamide

CAS No.: 139765-14-3

Cat. No.: B2956800

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## Executive Summary

This technical guide provides a comprehensive analysis of **N-benzyl-2-methoxy-N-methylacetamide** (CAS: 139765-14-3), a tertiary amide structural motif frequently encountered as a pharmacophore in central nervous system (CNS) agents and as a critical process impurity in the synthesis of anticonvulsants (e.g., Lacosamide derivatives).

Understanding the lipophilicity (LogP) of this compound is essential for two primary workflows:

- Medicinal Chemistry: Predicting Blood-Brain Barrier (BBB) penetration.
- Process Chemistry: Designing reverse-phase purification strategies to separate this N-methylated analog from secondary amide precursors.

Key Physicochemical Data:

| Parameter                  | Value / Description                             |
|----------------------------|-------------------------------------------------|
| CAS Number                 | 139765-14-3                                     |
| Molecular Formula          | C <sub>11</sub> H <sub>15</sub> NO <sub>2</sub> |
| Molecular Weight           | 193.24 g/mol                                    |
| Consensus LogP (Predicted) | 1.45 ± 0.3                                      |
| Physical State             | Colorless to pale yellow liquid (at RT)         |

| Solubility | Soluble in DCM, MeOH, DMSO; Sparingly soluble in water [\[1\]](#)

## Structural Analysis & Theoretical Lipophilicity

To understand the lipophilic behavior of this molecule, we must deconstruct it into its constituent pharmacophores. The partition coefficient (ngcontent-ng-c2977031039="" \_nghost-ng-c1310870263="" class="inline ng-star-inserted">

) is the ratio of concentrations of a compound in a mixture of two immiscible phases at equilibrium (usually

-octanol and water).[\[2\]](#)[\[3\]](#)

## Fragment-Based Contribution Analysis

The LogP of **N-benzyl-2-methoxy-N-methylacetamide** is a summation of hydrophobic and hydrophilic vectors.

- Benzyl Group (+): The phenyl ring significantly drives lipophilicity (contribution).

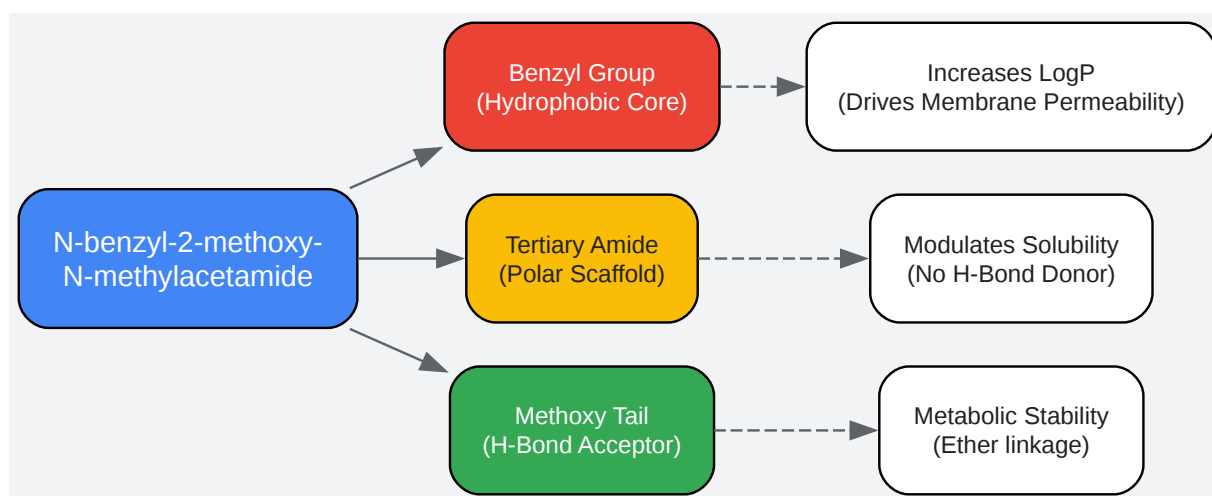
- Tertiary Amide Core (-): The

-disubstituted amide is polar but lacks the Hydrogen Bond Donor (HBD) capability of secondary amides, making it more lipophilic than its non-methylated parent (N-benzyl-2-methoxyacetamide, LogP ~1.1).

- Methoxy Group (-/+): While the oxygen is an H-bond acceptor (hydrophilic), the methyl cap adds slight bulk (hydrophobic). The net effect is a slight reduction in LogP compared to an ethyl chain.

## Structure-Property Relationship Diagram

The following diagram illustrates the contribution of each moiety to the overall physicochemical profile.



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Figure 1: Structural dissection of **N-benzyl-2-methoxy-N-methylacetamide** showing pharmacophore contributions to physicochemical properties.

## Experimental Determination Methodologies

While computational models (ClogP, XlogP3) provide estimates, experimental validation is required for regulatory submissions and precise formulation.

### Method A: RP-HPLC (OECD Guideline 117)

Status: Preferred Method Rationale: This method is faster than shake-flask, requires less sample, and is insensitive to minor impurities. It correlates the retention time (

) of the analyte on a C18 column with compounds of known LogP.

## Protocol:

- Column Selection: Use a C18 (Octadecylsilane) column with end-capping to minimize silanol interactions.
- Mobile Phase: Isocratic Methanol/Water (75:25 v/v) buffered to pH 7.4 (phosphate buffer) to ensure the amide remains neutral (though this amide is non-ionizable in physiological range, buffering maintains consistency).
- Reference Standards: Inject a mixture of standards with known LogP values bracketing the expected value (1.5).
  - Acetanilide (LogP 0.16)
  - Acetophenone (LogP 1.58)
  - Benzene (LogP 2.13)
  - Toluene (LogP 2.7)
- Calculation: Calculate the capacity factor ( $k'$ ) for the analyte and standards:
$$k' = \frac{t_R - t_0}{t_0}$$
(Where  $t_R$  is retention time and  $t_0$  is dead time, usually determined by thiourea injection).  
Construct a calibration curve:
$$\log k' = \log P + \log f$$
. Interpolate the analyte's LogP.[\[4\]](#)

## Method B: Shake Flask (OECD Guideline 107)

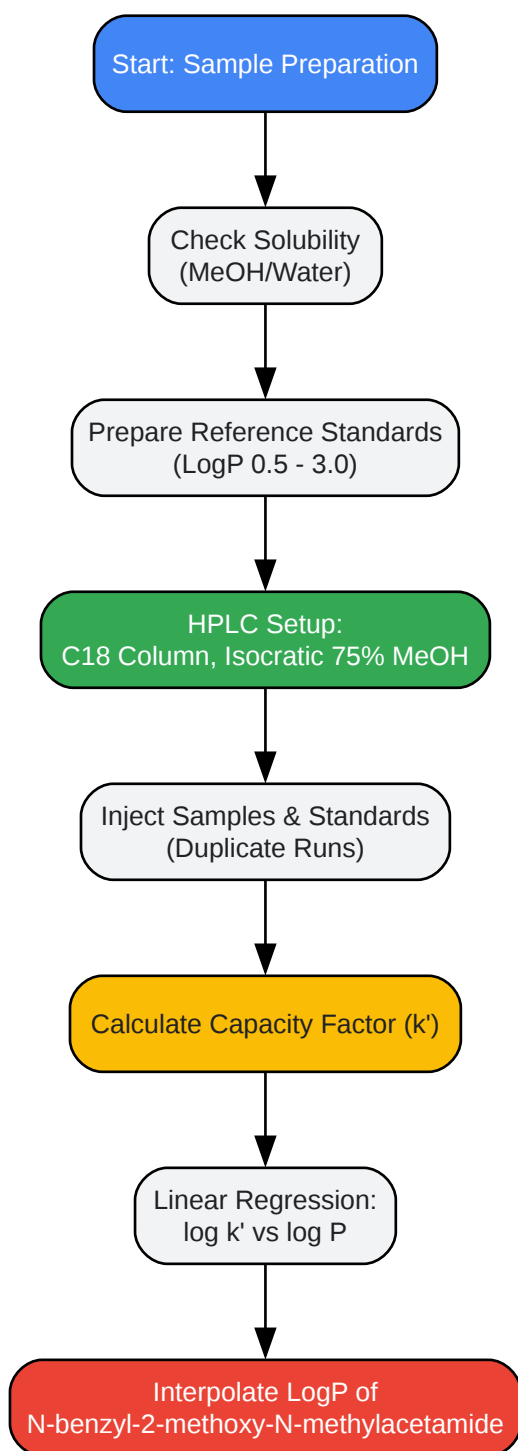
Status: Validation Method Rationale: Considered the "Gold Standard" for pure compounds when high precision is needed.

## Protocol:

- Preparation: Pre-saturate  
  
-octanol with water and water with  
  
-octanol for 24 hours.
- Equilibration: Dissolve the test substance in the octanol phase. Add the water phase.
- Agitation: Shake the vessel at 25°C for 30 minutes. Centrifuge to separate phases.
- Quantification: Analyze both phases using UV-Vis spectrophotometry (if  
  
is known, typically ~254-260 nm for the benzyl ring) or HPLC.
- Calculation:

## Workflow Visualization: HPLC Determination

The following diagram outlines the decision-making and execution flow for determining the LogP of this specific amide using the OECD 117 HPLC method.



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Figure 2: Step-by-step workflow for LogP determination via OECD 117 HPLC method.

## Pharmacokinetic & Synthetic Implications

## Blood-Brain Barrier (BBB) Penetration

With a predicted LogP of ~1.45, **N-benzyl-2-methoxy-N-methylacetamide** falls within the optimal range for CNS penetration.

- Lipinski's Rule: MW < 500 (193.24), LogP < 5 (1.45), H-bond donors < 5 (0), H-bond acceptors < 10 (3).
- Conclusion: The molecule is highly likely to be orally bioavailable and BBB permeable. The -methylation specifically removes a hydrogen bond donor compared to the secondary amide, significantly increasing passive diffusion across the BBB.

## Synthetic Impurity Profiling

In the synthesis of drugs like Lacosamide (which contains a benzylamide moiety), this

-methylated analog is a common impurity if the starting amine (

-benzylamine) contains

-methylbenzylamine or if methylation conditions are not strictly controlled.

- Purification Strategy: Due to the higher LogP of the -methyl impurity (~1.45) compared to the desired secondary amide product (LogP ~0.9 - 1.1), Reverse Phase Chromatography is highly effective. The impurity will elute later than the product on a C18 column.

## References

- OECD. (2004).[5] Test No. 117: Partition Coefficient (n-octanol/water), HPLC Method. OECD Guidelines for the Testing of Chemicals, Section 1. [[Link](#)][5][6]
- OECD. (1995).[5] Test No. 107: Partition Coefficient (n-octanol/water): Shake Flask Method. OECD Guidelines for the Testing of Chemicals, Section 1. [[Link](#)]
- Lipinski, C. A., et al. (2001). Experimental and computational approaches to estimate solubility and permeability in drug discovery and development settings. Advanced Drug Delivery Reviews, 46(1-3), 3-26. [[Link](#)]

- PubChem. (2025).[1] Compound Summary: N-benzyl-2-methoxyacetamide (Related Structure).[1] National Library of Medicine.[1] [[Link](#)]

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## Sources

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- 2. [oecd.org](https://oecd.org) [[oecd.org](https://oecd.org)]
- 3. OECD 107, OECD 117 and OECD 123 - Phytosafe [[phytosafe.com](https://phytosafe.com)]
- 4. [oecd.org](https://oecd.org) [[oecd.org](https://oecd.org)]
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